

Revolutionizing Immunotherapy: AI-Powered Protein Design in BioNTech's Research Pipeline

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Application Notes & Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction:

BioNTech is leveraging artificial intelligence (AI) to revolutionize the design and development of novel immunotherapies.^{[1][2][3]} Through a strategic collaboration and subsequent acquisition of the AI company InstaDeep, BioNTech has integrated a powerful AI-driven protein design engine into its research and development pipeline.^{[4][5][6]} This initiative aims to accelerate the creation of next-generation mRNA-based vaccines and therapeutics, including their RiboMab™ and RiboCytokine™ platforms, with a strong focus on personalized cancer treatments.^{[1][7][8]}

At the core of this strategy is InstaDeep's DeepChain™ platform, a comprehensive suite of AI and machine learning (ML) tools for biology.^{[2][9][10]} This platform utilizes sophisticated generative AI models, such as Bayesian Flow Networks (BFNs), to design novel protein sequences with desired functionalities.^{[5][11][12][13]} These AI capabilities are powered by a dedicated supercomputing cluster, Kyber, enabling the rapid training and deployment of large-scale models.^{[2][9]}

These application notes provide an overview of the AI-driven protein design workflow at BioNTech, from in silico design to experimental validation. The accompanying protocols offer detailed methodologies for the key experiments involved in characterizing and validating these AI-engineered proteins.

I. The AI-Powered Protein Design Workflow

BioNTech's AI-driven protein design pipeline integrates computational design with high-throughput experimental validation in a continuous feedback loop. This process allows for the rapid iteration and optimization of protein candidates.

The general workflow is as follows:

- **Target Identification and Specification:** The process begins with the identification of a therapeutic target and the definition of desired protein characteristics, such as high binding affinity, specificity, and stability.
- **In Silico Protein Design using DeepChain™:** The DeepChain™ platform employs a suite of generative models to design novel protein sequences.[\[10\]](#)
 - **ProtBFN:** A generative model for creating diverse and novel protein sequences.[\[11\]](#)[\[13\]](#)
 - **AbBFN:** A specialized model for designing antibody sequences, including the fine-tuning of complementarity-determining regions (CDRs) for specific antigen binding.[\[11\]](#)[\[13\]](#)
 - **AI-driven Mutagenesis:** The platform can suggest minimal mutations to enhance the affinity of a native protein while preserving its stability.[\[14\]](#)[\[15\]](#)
- **mRNA Sequence Engineering:** Once a promising protein sequence is designed, the corresponding mRNA sequence is engineered for optimal expression and stability.[\[7\]](#)[\[8\]](#)
- **Experimental Validation:** The designed proteins, often encoded by mRNA and delivered via lipid nanoparticles (LNPs), undergo rigorous experimental testing to validate their predicted properties.[\[4\]](#)
- **Iterative Refinement:** Experimental data is fed back into the AI models to refine future designs, creating a closed-loop system for continuous improvement.[\[16\]](#)

Below is a diagram illustrating this iterative workflow:

BioNTech's AI-driven protein design and validation workflow.

II. Data Presentation: Illustrative Performance of AI-Designed Antibodies

While specific performance data for BioNTech's proprietary models is not publicly available, the following tables illustrate the typical quantitative data generated during the validation of AI-designed proteins. These examples are based on common practices in the field for antibody engineering.

Table 1: In Silico vs. Experimental Binding Affinity of AI-Designed Antibodies

Antibody Candidate	AI-Predicted KD (nM)	Experimental KD (nM) (SPR)	Fold Improvement over Benchmark
AI-Ab-001	1.2	1.5	10x
AI-Ab-002	0.8	1.1	13.6x
AI-Ab-003	2.5	3.0	5x
Benchmark Ab	15.0	15.0	1x

KD (Equilibrium Dissociation Constant): A lower value indicates stronger binding affinity. SPR: Surface Plasmon Resonance.

Table 2: In Vitro and In Vivo Efficacy of mRNA-encoded AI-Designed Antibody

Construct	In Vitro Protein Expression (ng/mL)	In Vivo Tumor Growth Inhibition (%)
mRNA-AI-Ab-001	1250	85
mRNA-Benchmark Ab	980	60
Control (non-coding mRNA)	< 1	5

III. Experimental Protocols

The following are detailed protocols for key experiments used to validate AI-designed proteins, particularly in the context of mRNA-based therapeutics.

Protocol 1: In Vitro Expression and Quantification of mRNA-Encoded Antibodies

Objective: To confirm the expression and quantify the concentration of an AI-designed antibody from a synthetic mRNA construct in a mammalian cell line.

Methodology:

- **Cell Culture:**
 - Culture HEK293T cells in DMEM supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin at 37°C and 5% CO₂.
 - Seed cells in a 6-well plate at a density of 5 x 10⁵ cells/well 24 hours prior to transfection.
- **mRNA Transfection:**
 - On the day of transfection, prepare the mRNA-LNP complexes according to the manufacturer's protocol. Briefly, dilute the synthetic mRNA encoding the AI-designed antibody and a lipid nanoparticle formulation in separate tubes of Opti-MEM.
 - Combine the diluted mRNA and LNP solutions and incubate for 20 minutes at room temperature to allow complex formation.
 - Add the mRNA-LNP complexes dropwise to the cells.
- **Sample Collection:**
 - Incubate the transfected cells for 48 hours.
 - Collect the cell culture supernatant and centrifuge at 300 x g for 5 minutes to remove cell debris.
- **Quantification by ELISA:**

- Coat a 96-well high-binding plate with a capture antibody specific to the Fc region of the expressed antibody (e.g., goat anti-human IgG) overnight at 4°C.
- Wash the plate three times with PBS containing 0.05% Tween 20 (PBST).
- Block the plate with 1% Bovine Serum Albumin (BSA) in PBS for 1 hour at room temperature.
- Wash the plate three times with PBST.
- Add serial dilutions of the collected supernatant and a known concentration of a standard antibody to the plate and incubate for 2 hours at room temperature.
- Wash the plate three times with PBST.
- Add a horseradish peroxidase (HRP)-conjugated detection antibody (e.g., HRP-goat anti-human IgG) and incubate for 1 hour at room temperature.
- Wash the plate five times with PBST.
- Add TMB substrate and incubate in the dark for 15-30 minutes.
- Stop the reaction with 2N H₂SO₄ and read the absorbance at 450 nm using a plate reader.
- Calculate the concentration of the expressed antibody in the supernatant by comparing the absorbance values to the standard curve.

Protocol 2: Determination of Binding Affinity using Surface Plasmon Resonance (SPR)

Objective: To measure the binding kinetics and affinity (K_D) of an AI-designed antibody to its target antigen.

Methodology:

- Chip Preparation:

- Immobilize the target antigen onto a CM5 sensor chip using standard amine coupling chemistry.
- Binding Analysis:
 - Inject a series of concentrations of the purified AI-designed antibody (analyte) over the sensor chip surface at a constant flow rate.
 - Use a reference flow cell with no immobilized antigen to subtract non-specific binding.
 - Monitor the association and dissociation phases in real-time.
- Data Analysis:
 - Fit the resulting sensorgrams to a 1:1 Langmuir binding model to determine the association rate constant (k_{on}) and the dissociation rate constant (k_{off}).
 - Calculate the equilibrium dissociation constant (KD) as k_{off}/k_{on} .

Protocol 3: In Vivo Efficacy Study in a Xenograft Mouse Model

Objective: To evaluate the anti-tumor efficacy of an mRNA-encoded AI-designed antibody in a relevant animal model.

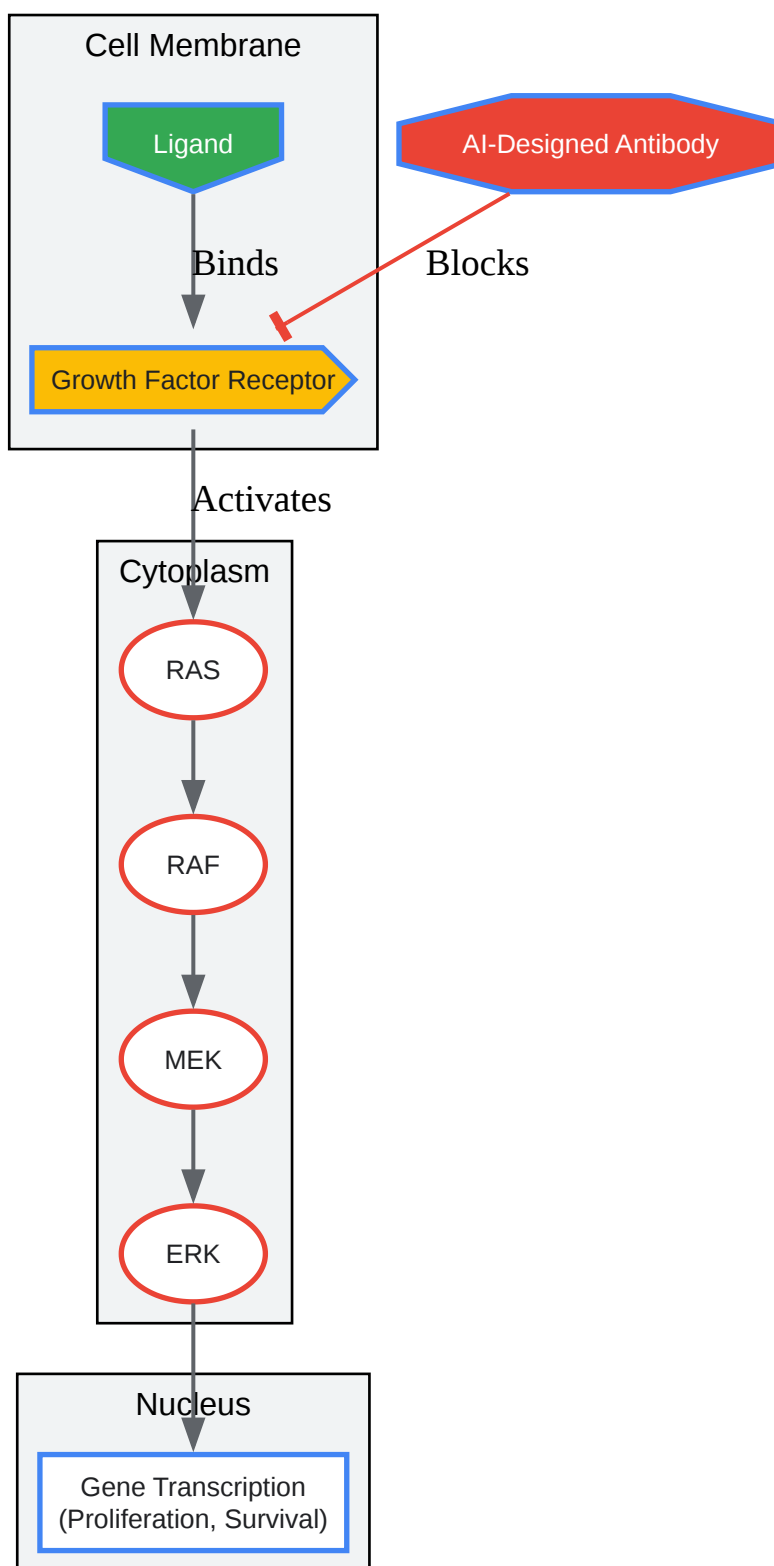
Methodology:

- Animal Model:
 - Implant human tumor cells expressing the target antigen subcutaneously into the flank of immunodeficient mice (e.g., NSG mice).
 - Allow tumors to grow to a palpable size (e.g., 100 mm³).
- Treatment:
 - Randomize mice into treatment groups (e.g., mRNA-AI-Ab, mRNA-Benchmark Ab, Control mRNA).

- Administer the mRNA-LNP formulations intravenously at a specified dose and schedule (e.g., twice weekly).
- Efficacy Assessment:
 - Measure tumor volume with calipers twice a week.
 - Monitor body weight as an indicator of toxicity.
 - At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., immunohistochemistry).
- Data Analysis:
 - Calculate the percent tumor growth inhibition for each treatment group compared to the control group.
 - Perform statistical analysis to determine the significance of the observed anti-tumor effects.

IV. Signaling Pathway Visualization

The following diagram illustrates a hypothetical signaling pathway that could be targeted by an AI-designed therapeutic antibody. For instance, an antibody could be designed to block the interaction between a growth factor receptor and its ligand, thereby inhibiting downstream pro-survival signaling in cancer cells.



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Targeted inhibition of a growth factor signaling pathway.

Conclusion:

The integration of advanced AI and machine learning into BioNTech's research pipeline represents a paradigm shift in protein engineering and drug discovery. By leveraging the predictive power of generative models and high-throughput experimental validation, BioNTech is poised to accelerate the development of innovative immunotherapies for cancer and other serious diseases. The workflows and protocols outlined in these notes provide a framework for the systematic design and validation of these next-generation protein-based therapeutics.

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